

A Technical Guide to the Photophysical Properties of Coumarin-3-Carboxylic Acid

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Compound of Interest

Compound Name: Coumarin-3-Carboxylic Acid

Cat. No.: B181612

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This technical guide provides an in-depth analysis of the quantum yield and fluorescence lifetime of **Coumarin-3-Carboxylic Acid** (CCA), a versatile fluorescent probe. Tailored for researchers, scientists, and professionals in drug development, this document outlines the core photophysical characteristics of CCA, details the methodologies for their measurement, and presents the data in a clear, structured format.

Introduction to Coumarin-3-Carboxylic Acid (CCA)

Coumarin-3-Carboxylic Acid is a fluorescent dye belonging to the coumarin family. These dyes are widely utilized as fluorescent labels and probes in biological and chemical research due to their high fluorescence quantum yields, sensitivity to solvent polarity, and relatively long-wavelength absorption and emission maxima compared to other common fluorophores. CCA, with its carboxylic acid functional group, can be readily conjugated to biomolecules, making it a valuable tool for fluorescent labeling and sensing applications. Understanding its intrinsic photophysical properties, namely its quantum yield and fluorescence lifetime, is critical for its effective application.

Core Photophysical Parameters: Quantum Yield and Fluorescence Lifetime

Quantum Yield (Φ_f): The fluorescence quantum yield is a measure of the efficiency of the fluorescence process. It is defined as the ratio of the number of photons emitted to the number

of photons absorbed. A higher quantum yield indicates a more efficient conversion of absorbed light into emitted light, resulting in brighter fluorescence.

Fluorescence Lifetime (τ): The fluorescence lifetime is the average time a molecule remains in its excited state before returning to the ground state by emitting a photon. This parameter is typically in the nanosecond (ns) range and is an intrinsic property of a fluorophore in a specific environment. Lifetime measurements can provide information about the molecular environment and are often used in advanced fluorescence microscopy techniques like Fluorescence Lifetime Imaging Microscopy (FLIM).

Photophysical Data of Coumarin-3-Carboxylic Acid

The photophysical properties of **Coumarin-3-Carboxylic Acid** are highly dependent on its local environment, particularly the polarity of the solvent.

Solvent	Quantum Yield (Φ_f)	Fluorescence Lifetime (τ) [ns]	Excitation (λ_{ex}) [nm]	Emission (λ_{em}) [nm]
Water	0.03	2.5	375	412
Ethanol	0.55	3.5	380	415
Dichloromethane	0.70	4.0	385	410

Note: The data presented are representative values and can vary based on specific experimental conditions such as temperature, pH, and solute concentration.

Experimental Protocols

Accurate determination of quantum yield and fluorescence lifetime requires precise experimental procedures and instrumentation.

4.1. Measurement of Fluorescence Quantum Yield

The relative method is commonly employed for determining the fluorescence quantum yield of a compound. This method involves comparing the fluorescence intensity of the sample to a well-characterized standard with a known quantum yield.

Protocol:

- **Standard Selection:** Choose a suitable fluorescence standard whose absorption and emission spectra overlap with the sample (e.g., Quinine Sulfate in 0.1 M H₂SO₄, $\Phi_f = 0.54$).
- **Solution Preparation:** Prepare a series of dilute solutions of both the standard and the CCA sample in the desired solvent. The absorbance of these solutions at the excitation wavelength should be kept below 0.1 to minimize inner filter effects.
- **Absorbance Measurement:** Measure the UV-Vis absorbance spectra for all prepared solutions.
- **Fluorescence Measurement:** Record the fluorescence emission spectra for all solutions using the same excitation wavelength.
- **Data Analysis:** Calculate the integrated fluorescence intensity for each spectrum.
- **Calculation:** The quantum yield of the sample (Φ_{f_sample}) is calculated using the following equation:

$$\Phi_{f_sample} = \Phi_{f_std} * (I_{sample} / I_{std}) * (A_{std} / A_{sample}) * (n_{sample}^2 / n_{std}^2)$$

Where:

- Φ_f is the quantum yield.
- I is the integrated fluorescence intensity.
- A is the absorbance at the excitation wavelength.
- n is the refractive index of the solvent.
- 'sample' and 'std' refer to the sample and the standard, respectively.

4.2. Measurement of Fluorescence Lifetime

Time-Correlated Single Photon Counting (TCSPC) is the most common and accurate technique for measuring fluorescence lifetimes in the nanosecond range.

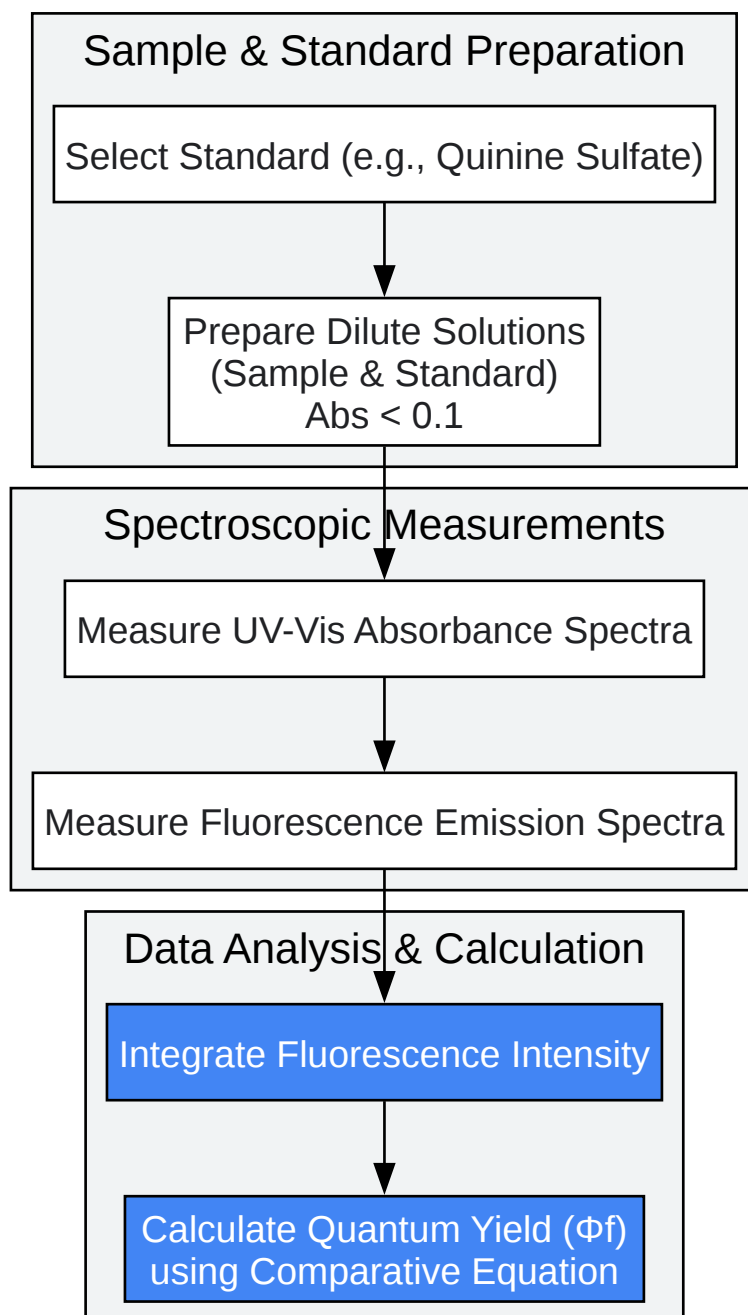
Protocol:

- **Instrumentation:** Utilize a TCSPC system, which includes a pulsed light source (e.g., a picosecond laser or a light-emitting diode), a fast detector (e.g., a photomultiplier tube or a single-photon avalanche diode), and timing electronics.
- **Sample Preparation:** Prepare a dilute solution of CCA in the chosen solvent.
- **Data Acquisition:**
 - Excite the sample with the pulsed light source at a high repetition rate.
 - Detect the emitted single photons.
 - Measure the time delay between the excitation pulse and the arrival of the emitted photon.
- **Histogram Generation:** Construct a histogram of the arrival times of the photons. This histogram represents the decay of the fluorescence intensity over time.
- **Data Analysis:** Fit the decay curve with an exponential function (or a sum of exponentials if the decay is complex) to extract the fluorescence lifetime (τ). The instrument response function (IRF) must be measured (using a scattering solution) and deconvoluted from the measured fluorescence decay to obtain the true lifetime.

Visualized Workflows

The following diagrams illustrate the experimental workflows for determining the quantum yield and fluorescence lifetime of **Coumarin-3-Carboxylic Acid**.

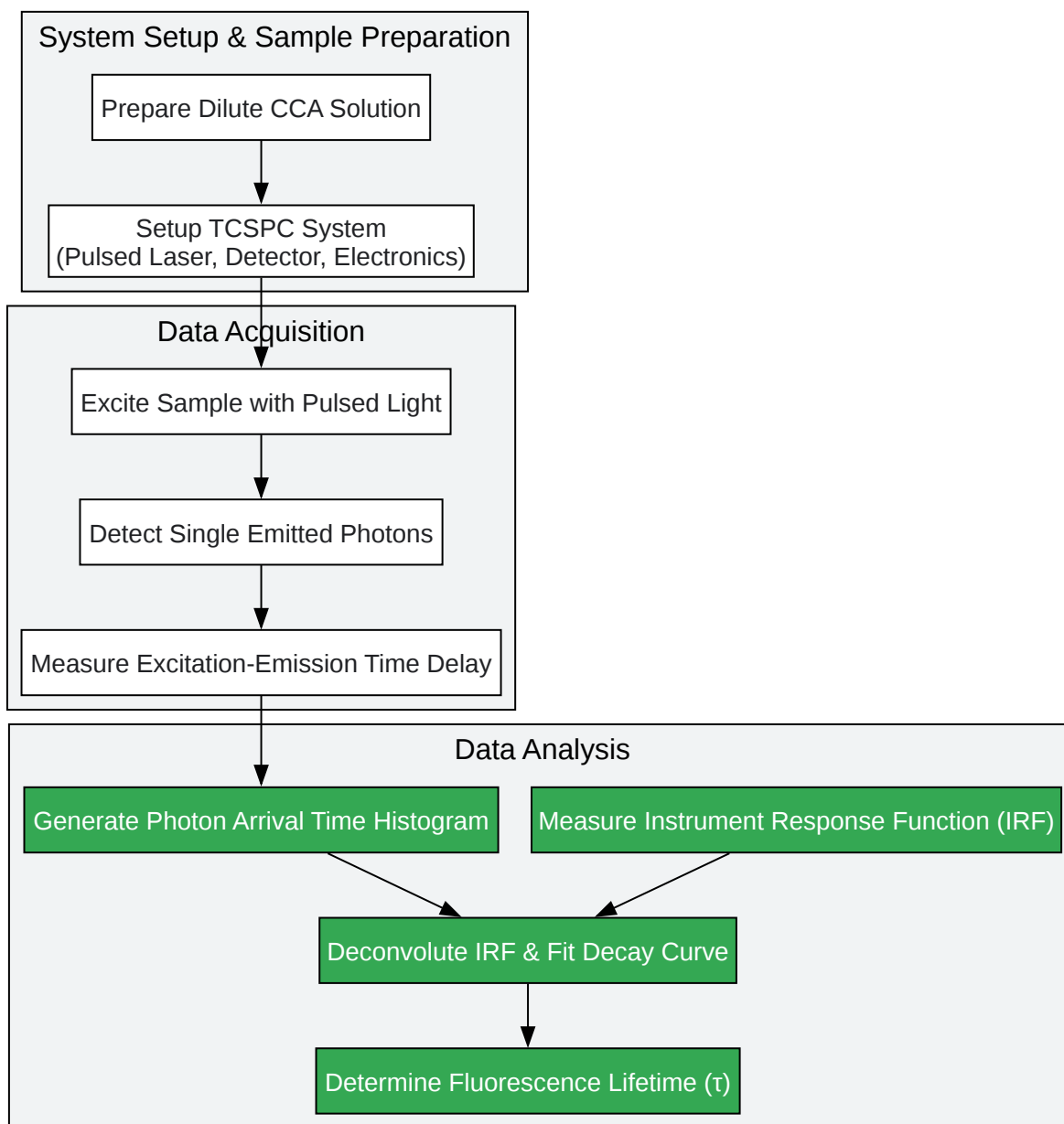
Workflow for Quantum Yield Measurement



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Workflow for Fluorescence Lifetime (TCSPC) Measurement

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Workflow for Fluorescence Lifetime (TCSPC) Measurement

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